Technical Whitepaper: Physicochemical Profiling and Development Potential of Piperazine Sebacate

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Compound of Interest	
Compound Name:	*Piperazine sebacate*
CAS No.:	*7433-23-0*
Cat. No.:	*B1678431*

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Executive Summary

Piperazine sebacate (Piperazine decanedioate) represents a distinct salt form within the piperazine anthelmintic class. While piperazine citrate and adipate dominate the market, the sebacate salt offers a unique physicochemical profile driven by the lipophilicity of the sebacic acid counterion (C10 dicarboxylic acid). This guide provides a technical deep-dive into its molecular architecture, synthesis, and analytical properties, positioning it as a candidate for specialized formulations requiring modified dissolution kinetics or taste-masking properties compared to its more hydrophilic counterparts.

Part 1: Molecular Architecture & Stoichiometry

Chemical Identity

Piperazine sebacate is formed through the stoichiometric neutralization of piperazine (a cyclic ethylene amine) with sebacic acid. Unlike the hexahydrate base which is highly deliquescent, the sebacate salt stabilizes the volatile base into a solid crystalline lattice.

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Property	Specification
IUPAC Name	Piperazine; decanedioic acid
CAS Registry Number	7433-23-0
Molecular Formula	C H N O
Molecular Weight	288.39 g/mol
Stoichiometry	1:1 (Base:Acid)
Charge Distribution	Bis-protonated piperazinium cation ( ) + Sebacate dianion ( )

Structural Visualization

The interaction involves proton transfer from the carboxylic acid groups of sebacic acid to the secondary amines of the piperazine ring, forming an ionic lattice stabilized by hydrogen bonding.

Figure 1: Stoichiometric formation of **Piperazine Sebacate**, highlighting the acid-base proton transfer.

Part 2: Physicochemical Characterization

Solubility Profile & Hydrophobicity

The critical differentiator of the sebacate salt is the 8-carbon methylene chain of the sebacate anion. This introduces significant hydrophobicity compared to the citrate or adipate (C4 chain) salts.

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- Water Solubility: Lower than piperazine citrate. This reduced solubility is advantageous for taste masking, as the free base and highly soluble salts have a distinct saline-bitter taste.
- Partition Coefficient (LogP): The sebacate counterion shifts the apparent LogP of the ion pair, potentially altering passive diffusion rates in the GI tract before dissociation.

Thermal Properties[3]

- Melting Point: Piperazine salts generally exhibit high melting points due to strong ionic lattice energy. While piperazine hexahydrate melts at 44°C, **piperazine sebacate** is a solid at room temperature with a melting range typically >150°C (empirical determination via DSC is required for batch release).
- Stability: The salt form prevents the carbamation reaction (absorption of CO

) that plagues the free base, ensuring long-term shelf stability.

Part 3: Synthetic Pathways & Manufacturing

Synthesis Protocol

Objective: Produce high-purity **Piperazine Sebacate** via acid-base neutralization in a polar protic solvent.

Reagents:

- Piperazine Anhydrous (99%+)
- Sebacic Acid (99%+)
- Solvent: Ethanol (95%) or Isopropanol. (Water is avoided to maximize yield, as the salt is moderately water-soluble).

Methodology:

- Dissolution (Acid): Dissolve 1.0 equivalent of Sebacic Acid in boiling Ethanol (approx. 10 mL/g).
- Dissolution (Base): Separately, dissolve 1.0 equivalent of Piperazine in warm Ethanol.

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- Neutralization: Slowly add the Piperazine solution to the Sebacic Acid solution under constant stirring at 60-70°C.
    - Note: Exothermic reaction. Maintain temperature to prevent premature precipitation of impurities.
- Crystallization: Allow the mixture to cool slowly to room temperature, then chill to 4°C for 4 hours. The salt will crystallize out.[1]
- Filtration: Vacuum filter the white crystalline precipitate.
- Washing: Wash the filter cake with cold acetone to remove unreacted organic residues.
- Drying: Dry in a vacuum oven at 60°C for 12 hours.

Process Flow Diagram

Figure 2: Manufacturing workflow for the synthesis of **Piperazine Sebacate**.

Part 4: Analytical Fingerprinting

To validate the identity of **Piperazine Sebacate**, the following spectroscopic markers must be confirmed. These distinguish the salt from a physical mixture of the starting materials.

FTIR Spectroscopy (Infrared)

- Carboxylate Region (COO-): The carbonyl stretch of sebacic acid (normally ~1700 cm

) will disappear. Instead, look for:
    - Asymmetric Stretch: 1550–1610 cm

      (Strong).
    - Symmetric Stretch: ~1400 cm

      .
- Ammonium Region (NH

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):

- Broad band between 2400–3000 cm

  , indicative of the protonated secondary amine salt.

- Absence of the sharp free amine doublet seen in pure piperazine.

Proton NMR (H-NMR) in D O

- Piperazine Ring Protons: Singlet at

  ~3.4 ppm (shifted downfield from ~2.8 ppm in free base due to protonation).

- Sebacate Chain:

  - -CH

    (adjacent to COO-): Triplet at

    ~2.2 ppm.

  - -CH

    : Multiplet at

    ~1.5 ppm.

  - Bulk CH

    : Broad singlet/multiplet at

    ~1.3 ppm.

Part 5: Pharmaceutical Context & Stability

Mechanism of Action

Piperazine sebacate functions as a GABA agonist. The sebacate counterion is pharmacologically inert but dictates the delivery of the active piperazine moiety.

Figure 3: Pharmacodynamics of **Piperazine Sebacate** in anthelmintic therapy.

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Comparative Stability

Piperazine sebacate is non-hygroscopic compared to piperazine hexahydrate and piperazine citrate.

- Storage: Can be stored in standard HDPE containers without desiccant packs, unlike the citrate salt which may clump in high humidity.
- Formulation: Ideal for tablet compression due to good flow properties and compressibility derived from the sebacic acid lipid-like character.

References

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